

Core Properties of 4-Methyl-1-indanone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **4-Methyl-1-indanone**

Cat. No.: **B1352297**

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4-Methyl-1-indanone is a solid, ketone-functionalized organic compound.^[1] It presents as a white to light yellow crystal powder.^{[2][3]} Its core structure consists of a benzene ring fused to a five-membered ring containing a ketone group, with a methyl substituent on the aromatic ring.

Physicochemical and Spectroscopic Data

The quantitative properties of **4-Methyl-1-indanone** are summarized in the tables below for easy reference and comparison.

Table 1: Physicochemical Properties

Property	Value	Source
CAS Number	24644-78-8	[1] [4] [5]
Molecular Formula	C ₁₀ H ₁₀ O	[1] [4] [5]
Molecular Weight	146.19 g/mol	[1] [5]
Appearance	White to light yellow crystal powder	[2] [3]
Melting Point	94-96 °C	[1] [2]
Boiling Point	268.1 °C at 760 mmHg	[6]
Flash Point	111.6 °C	[6]

| Form | Solid |[\[1\]](#) |

Table 2: Spectroscopic and Structural Identifiers

Identifier Type	Identifier	Source
SMILES String	<chem>Cc1ccccc2C(=O)CCc12</chem>	[1]
InChI	1S/C10H10O/c1-7-3-2-4-9-8(7)5-6-10(9)11/h2-4H,5-6H2,1H3	[1]

| InChI Key | RUORWXQKVXTQJJ-UHFFFAOYSA-N | [\[1\]](#) |

Experimental Protocols and Synthesis

The indanone core is a valuable scaffold in organic synthesis.[\[7\]](#) The primary methods for synthesizing **4-Methyl-1-indanone** and related structures involve intramolecular cyclization reactions.

Intramolecular Friedel-Crafts Acylation

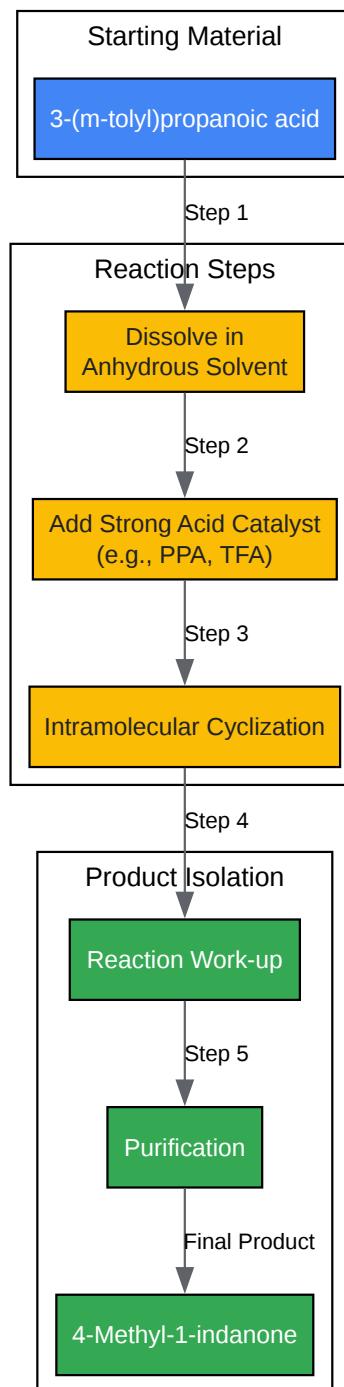
One of the most direct routes for synthesizing **4-Methyl-1-indanone** is the intramolecular Friedel-Crafts cyclization of 3-(m-tolyl)propanoic acid.[\[7\]](#)

Methodology:

- Precursor Preparation: The starting material, 3-(m-tolyl)propanoic acid, is dissolved in a suitable anhydrous solvent, such as dichloromethane.[\[2\]](#)
- Acid-Catalyzed Cyclization: A strong acid catalyst is required to promote the electrophilic aromatic substitution. Common reagents for this step include:
 - Polyphosphoric acid (PPA)[\[7\]](#)
 - Eaton's reagent (a solution of phosphorus pentoxide in methanesulfonic acid)[\[7\]](#)
 - Trifluoromethanesulfonic acid[\[2\]](#)

- Reaction Conditions: The acid is typically added slowly to the solution of the precursor at a reduced temperature (e.g., 0 °C) before being warmed to room temperature.[2] The reaction proceeds via the formation of a reactive acylium ion, which then attacks the aromatic ring to form the five-membered ring of the indanone.[7]
- Work-up and Purification: Following the reaction, a standard work-up procedure is performed to isolate the crude product, which can then be purified by techniques such as recrystallization or column chromatography.

Workflow: Friedel-Crafts Synthesis of 4-Methyl-1-indanone

[Click to download full resolution via product page](#)**Caption: Friedel-Crafts acylation workflow for **4-Methyl-1-indanone**.**

Nazarov Cyclization

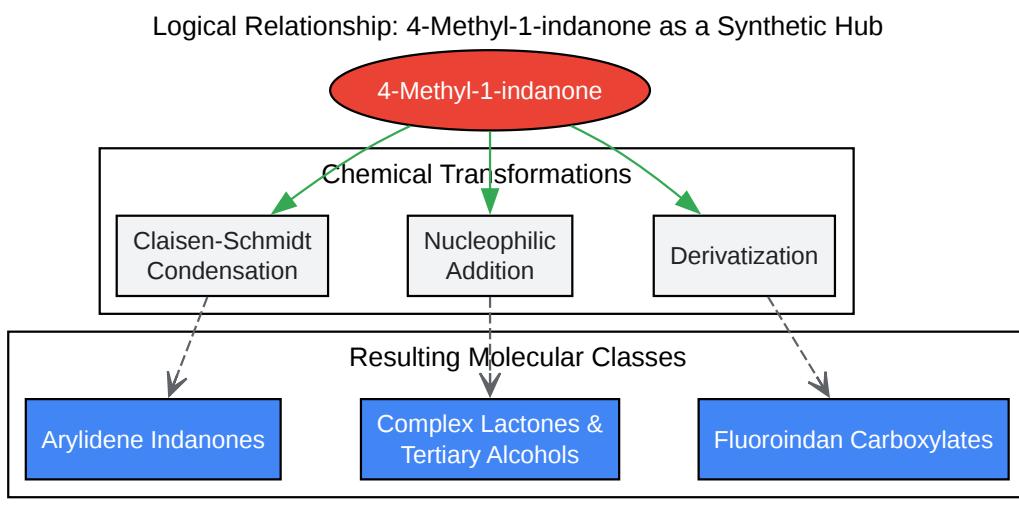
The Nazarov cyclization is another powerful method for synthesizing indanones. This reaction involves the acid-catalyzed 4π -electrocyclic ring closure of a divinyl ketone precursor.^[7] A green chemistry approach using the solvent 4-methyltetrahydropyran (4-MeTHP) and a Lewis acid like boron trifluoride diethyl etherate has been developed for related indanones, offering a more sustainable synthetic route.^[8]

Role as a Synthetic Intermediate

4-Methyl-1-indanone is a versatile building block in organic synthesis, primarily due to its reactive ketone functional group.^[7] It serves as a precursor for constructing more complex molecules, including polycyclic aromatic hydrocarbons and various derivatives with potential biological activity.^{[1][7]}

Key Reactions:

- Condensation Reactions: It undergoes base-catalyzed Claisen-Schmidt condensation with aromatic aldehydes to yield 2-arylidene-1-indanones.^[7]
- Nucleophilic Addition: The electrophilic carbonyl carbon reacts with various nucleophiles. For example, it condenses with lithiated naphthamides to form complex lactones after hydrolysis.^{[1][2]} Grignard reagents can also add to the ketone to form tertiary alcohols.^[7]
- Derivatization: It is used to synthesize compounds like methyl 4-methyl-1-fluoroindan-1-carboxylate.^[1]



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Caption: Role of **4-Methyl-1-indanone** as a key synthetic intermediate.

Biological Activity and Drug Development Potential

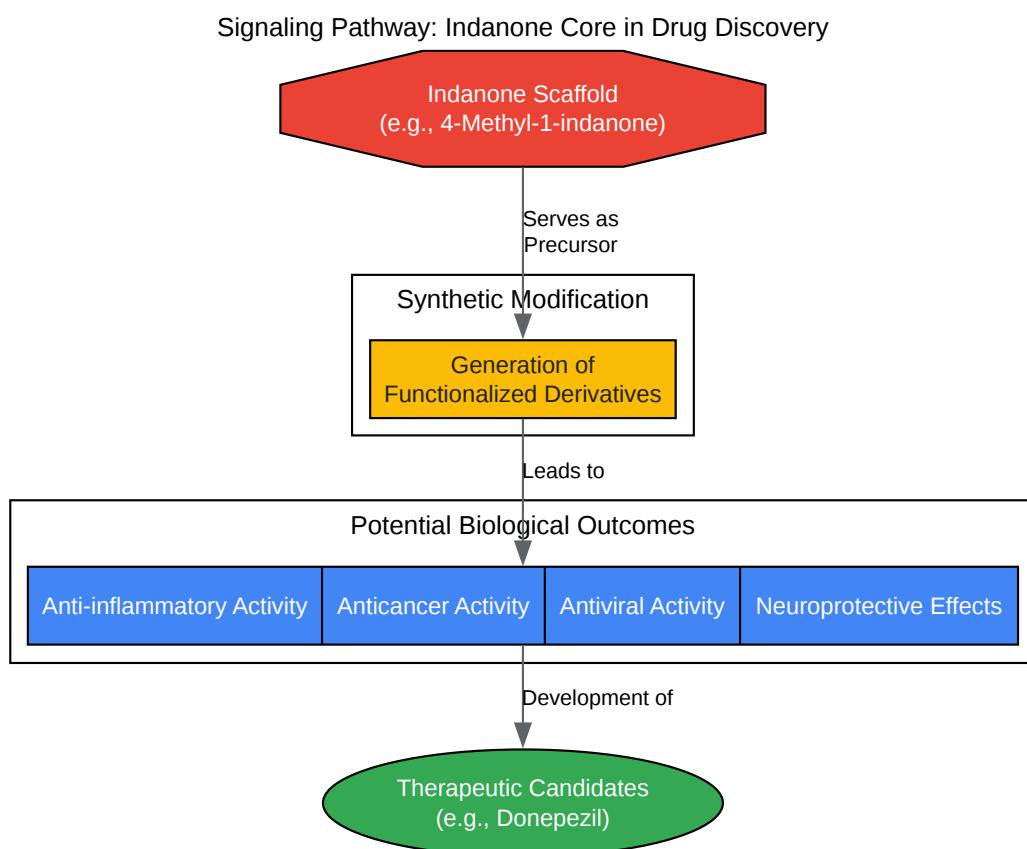
The indanone scaffold is considered a privileged structure in medicinal chemistry, appearing in numerous compounds with a wide array of biological activities.[7][9] While specific signaling pathways for **4-Methyl-1-indanone** are not extensively documented, its derivatives and related indanone structures have shown significant therapeutic potential.

Indanone derivatives have been reported to exhibit a broad spectrum of biological activities, including:

- Anti-inflammatory[10]
- Anticancer[10][11]
- Antiviral[10]

- Antimicrobial[10]
- Analgesic[10]

Notably, the FDA-approved drug Donepezil, used for the treatment of Alzheimer's disease, features an indanone core, highlighting the therapeutic importance of this chemical class.[9][11] Research indicates that functionalized indanones are valuable for developing novel therapeutic agents, with studies showing promising anti-inflammatory and anticancer activity in various derivatives.[7][11]



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Caption: The role of the indanone core in developing bioactive compounds.

Safety and Handling

4-Methyl-1-indanone is classified as a combustible solid.[\[1\]](#) Standard laboratory personal protective equipment (PPE), including eyeshields and gloves, is recommended when handling this compound.[\[1\]](#) It should be stored in a well-ventilated place, and handling procedures should aim to avoid dust formation, ingestion, and inhalation.[\[12\]](#)[\[13\]](#)

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- To cite this document: BenchChem. [Core Properties of 4-Methyl-1-indanone]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1352297#4-methyl-1-indanone-basic-properties>]

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